

# JNJ-64264681 Aqueous Stability: A Technical Support Resource

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: JNJ-64264681

Cat. No.: B15577197

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions (FAQs) regarding the stability of **JNJ-64264681** in aqueous solutions. Given the compound's specific chemical properties, careful handling is crucial for obtaining reliable and reproducible experimental results.

## Core Concepts: Understanding JNJ-64264681 Stability

**JNJ-64264681** is an irreversible, covalent inhibitor of Bruton's tyrosine kinase (BTK).<sup>[1][2][3]</sup> Its mechanism of action involves the formation of a covalent bond between its acrylamide functional group and a cysteine residue (C481) in the active site of BTK.<sup>[4][5]</sup> This reactive nature, combined with its poor aqueous solubility, presents specific challenges for its use in experimental settings.

The primary stability concerns for **JNJ-64264681** in aqueous solutions are:

- **Precipitation:** Due to its low water solubility, **JNJ-64264681** can precipitate out of solution when an organic stock solution is diluted into an aqueous buffer. This is a critical issue for

cell-based assays and other experiments performed in aqueous media.

- Hydrolysis: The acrylamide "warhead" is an electrophilic Michael acceptor. It can be susceptible to nucleophilic attack by water or buffer components, leading to hydrolysis and inactivation of the compound. This degradation is often pH and temperature-dependent. Amide bonds elsewhere in the molecule could also be susceptible to hydrolysis under strong acidic or basic conditions.

## Quantitative Data Summary

Direct quantitative stability data for **JNJ-64264681** in various aqueous buffers is not extensively available in the public domain. However, based on information from suppliers and general chemical principles, the following tables summarize key solubility and storage information.

Table 1: Solubility of **JNJ-64264681**

| Solvent | Solubility | Concentration |
|---------|------------|---------------|
| DMSO    | Soluble    | 100 mg/mL     |
| Ethanol | Soluble    | 100 mg/mL     |
| Water   | Insoluble  | -             |

Data sourced from commercial suppliers.[\[6\]](#)

Table 2: Recommended Storage Conditions for Stock Solutions

| Solvent | Storage Temperature | Shelf Life  |
|---------|---------------------|-------------|
| DMSO    | -20°C               | 1 month     |
| DMSO    | -80°C               | 6-12 months |

Note: To minimize degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[\[2\]](#)[\[6\]](#)

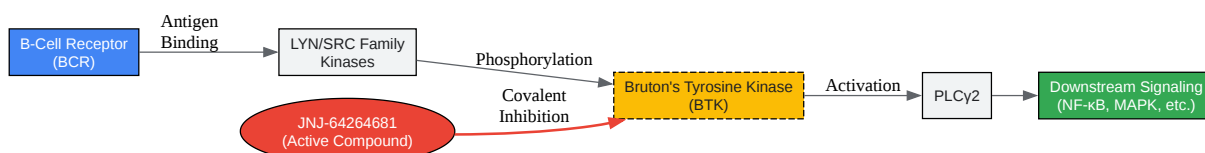
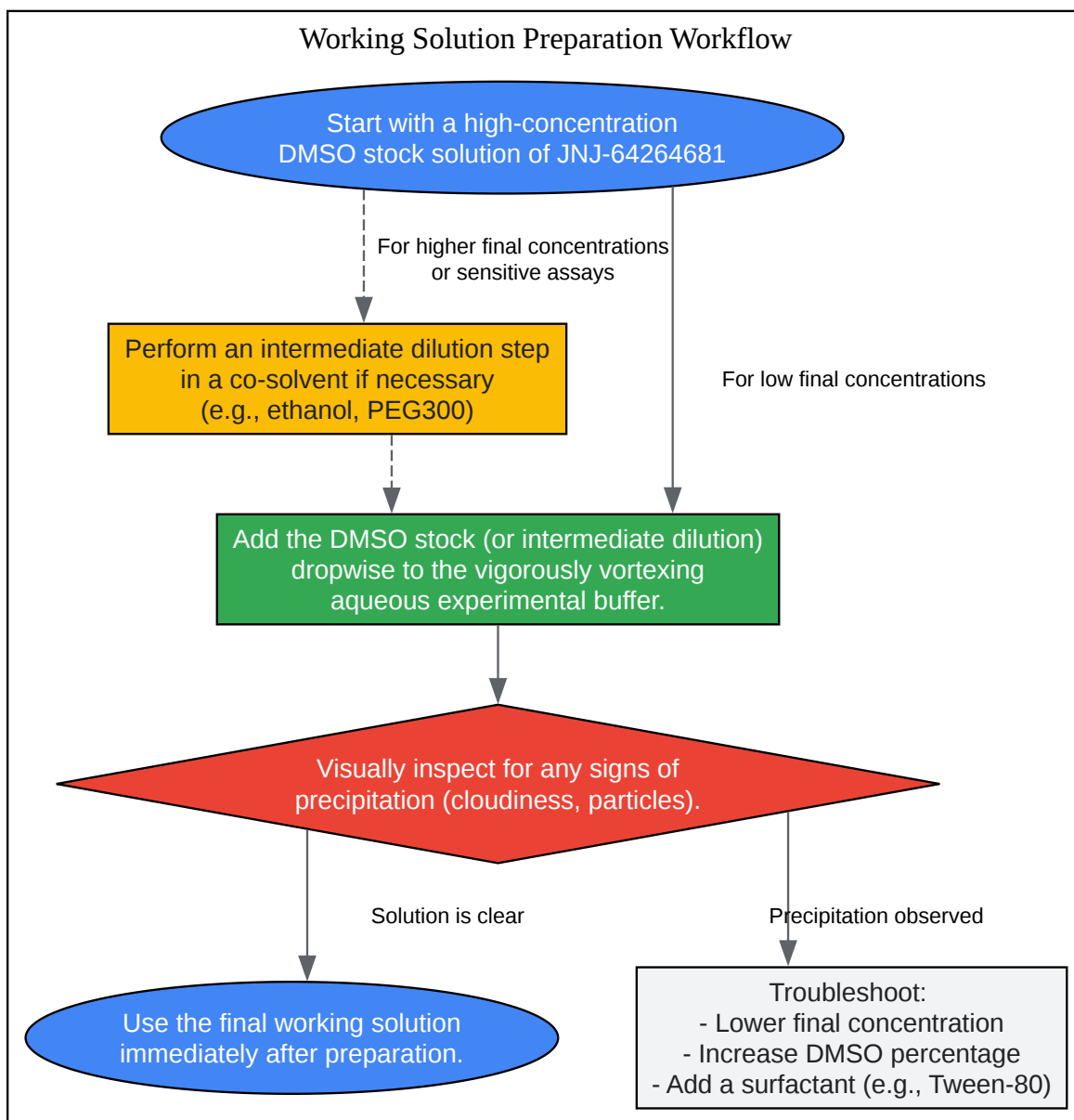
## Experimental Protocols and Methodologies

## Preparation of Stock Solutions

- **Weighing:** Accurately weigh the desired amount of **JNJ-64264681** powder in a clean, dry vial.
- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 50 mM). Ensure the DMSO is fresh and not hydrated, as moisture can reduce solubility.[\[6\]](#)
- **Dissolution:** Cap the vial tightly and vortex thoroughly. Gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can aid dissolution. Ensure the solution is completely clear before use.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in appropriate vials (e.g., amber glass or polypropylene). Store the aliquots at -80°C for long-term storage or -20°C for short-term storage, protected from light.

## Preparation of Working Solutions in Aqueous Media

Due to the poor aqueous solubility of **JNJ-64264681**, direct dilution of the DMSO stock into aqueous buffers can lead to precipitation. The following workflow is recommended to minimize this issue.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Discovery of JNJ-64264681: A Potent and Selective Covalent Inhibitor of Bruton's Tyrosine Kinase - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. Facebook [[cancer.gov](https://www.facebook.com/cancer.gov)]
- 4. Structure-Function Relationships of Covalent and Non-Covalent BTK Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Mechanism of covalent binding of ibrutinib to Bruton's tyrosine kinase revealed by QM/MM calculations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- To cite this document: BenchChem. [JNJ-64264681 Aqueous Stability: A Technical Support Resource]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15577197/docs#jnj-64264681-aqueous-stability-a-technical-support-resource>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)